

Proper Disposal of 6-Acetylpicolinonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Acetylpicolinonitrile

Cat. No.: B134649

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For Immediate Release – This document provides essential procedural guidance for the safe disposal of **6-Acetylpicolinonitrile** (CAS No. 159307-02-5), a chemical reagent used in synthetic chemistry. Adherence to these protocols is crucial for ensuring personnel safety, maintaining regulatory compliance, and protecting the environment. This guide is intended for researchers, scientists, and drug development professionals who handle this compound.

Hazard and Safety Overview

6-Acetylpicolinonitrile is classified as harmful if swallowed. Due to its chemical nature as an organic nitrile, it must be handled with care, assuming it may possess other potential hazards typical of this chemical class. All waste generated from the use of this compound must be treated as hazardous chemical waste. Under no circumstances should this chemical or its containers be disposed of via standard laboratory drains or general refuse.

Quantitative Safety and Physical Data

The following table summarizes the available hazard and physical property data for **6-Acetylpicolinonitrile**. This information should be reviewed before any handling or disposal procedures are initiated.

Parameter	Value / Information	Source
GHS Pictogram	Sigma-Aldrich	
GHS Signal Word	Warning	Sigma-Aldrich
GHS Hazard Statement	H302: Harmful if swallowed	Sigma-Aldrich
Molecular Formula	C ₈ H ₆ N ₂ O	LookChem[1]
Molecular Weight	146.15 g/mol	Sigma-Aldrich
Physical Form	Solid	Sigma-Aldrich
Storage Conditions	Sealed in dry, room temperature	Sigma-Aldrich
Boiling Point (Predicted)	287.8 ± 25.0 °C	LookChem[1]
Density (Predicted)	1.19 ± 0.1 g/cm ³	LookChem[1]
Toxicity Data (LD50/LC50)	Data not readily available. Treat as toxic.	

Experimental Protocol for Proper Disposal

This step-by-step protocol outlines the mandatory procedure for the safe segregation, containment, and disposal of all waste streams containing **6-Acetylpicolinonitrile**.

3.1. Personal Protective Equipment (PPE) and Safety Precautions

- **PPE Requirement:** Before beginning any waste handling, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles with side shields or a face shield.
 - A laboratory coat.
- **Work Area:** Conduct all waste handling and consolidation procedures within a certified chemical fume hood to prevent inhalation of any dust or vapors.

3.2. Waste Segregation and Collection

Proper segregation is critical to ensure safe disposal. Do not mix **6-Acetylpicolinonitrile** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- Solid Waste:
 - Carefully collect any residual solid **6-Acetylpicolinonitrile**, contaminated weigh boats, or filter papers using a spatula or brush.
 - Place the solid waste into a designated, chemically resistant, and clearly labeled "Hazardous Organic Waste" container with a secure screw-top lid.
 - Avoid generating dust during the transfer.
- Contaminated Labware and Debris:
 - All disposable items that have come into contact with **6-Acetylpicolinonitrile** (e.g., gloves, pipette tips, absorbent pads) must be considered hazardous waste.
 - Place these items into the same designated "Hazardous Organic Waste" container as the solid waste.
- Rinsate from Cleaning Non-Disposable Glassware:
 - When cleaning glassware, perform an initial rinse with a suitable organic solvent (e.g., acetone or ethanol) to dissolve any remaining residue.
 - Collect this first rinsate in a separate, clearly labeled "Hazardous Organic Solvent Waste" container.
 - Crucially, do not pour any rinsate down the drain. Subsequent washes with detergent and water can be performed after the initial solvent rinse has been collected as hazardous waste.

3.3. Containerization, Labeling, and Storage

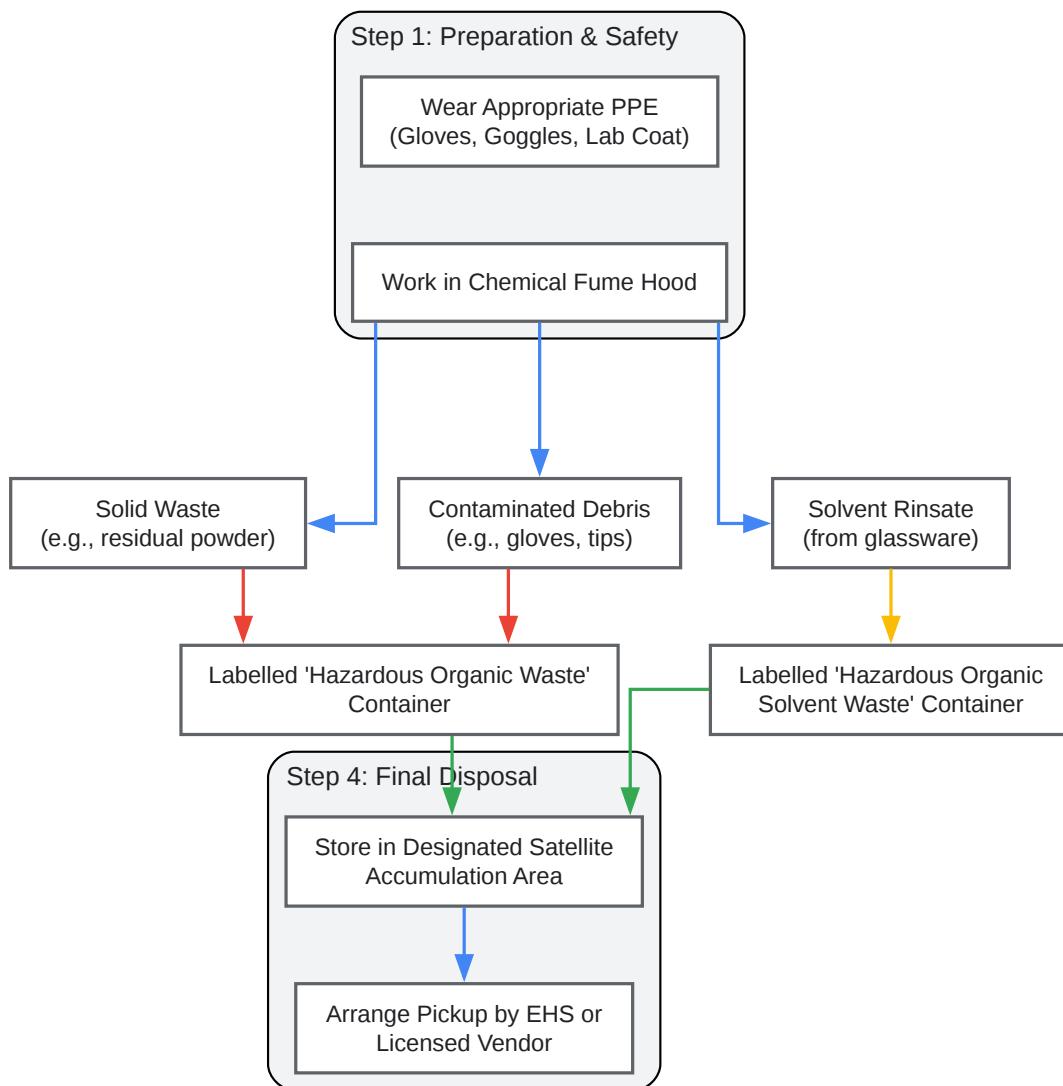
- Container: Use only chemically compatible, leak-proof containers provided by your institution's EHS department or a certified supplier.
- Labeling: The waste container must be clearly and accurately labeled with:
 - The words "Hazardous Waste."
 - The full chemical name: **"6-Acetylpicolinonitrile."**
 - The associated hazards (e.g., "Toxic," "Harmful if Swallowed").
 - The accumulation start date (the date the first piece of waste was added).
- Storage: Store the sealed and labeled waste container in a designated and secure satellite accumulation area within the laboratory. This area should be well-ventilated and have secondary containment to capture any potential leaks.

3.4. Arranging for Final Disposal

- Professional Disposal: The final disposal of **6-Acetylpicolinonitrile** must be handled by your institution's EHS department or a licensed hazardous waste disposal vendor.
- Scheduling Pickup: Follow your institution's specific procedures to schedule a waste pickup. Ensure all required documentation, such as a waste manifest, is completed accurately.

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **6-Acetylpicolinonitrile**.

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Caption: Disposal workflow for **6-Acetylpicolinonitrile** waste.

Disclaimer: This guide is intended for informational purposes and is based on currently available data. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the product in your possession and adhere to all local, state, and federal regulations for hazardous waste disposal. Your institution's Environmental Health and Safety (EHS) department should be your primary resource for specific guidance.

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References

- 1. lookchem.com [lookchem.com]
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